

# Proper Disposal of Neolancerin: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Neolancerin*

Cat. No.: *B11934351*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **Neolancerin**, a natural product with cytotoxic properties. Researchers, scientists, and drug development professionals are advised to adhere to these procedures to ensure personal safety and environmental protection. **Neolancerin** is harmful if swallowed and very toxic to aquatic life with long-lasting effects<sup>[1]</sup>.

## Key Safety and Handling Information

Proper handling and storage are critical to mitigate the risks associated with **Neolancerin**. The following table summarizes key quantitative data and handling recommendations.

Parameter	Value	Source
Molecular Formula	C19H18O10	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	406.34 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	117221-65-5	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Solid	<a href="#">[1]</a>
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	<a href="#">[1]</a>
Storage (Powder)	-20°C for 2 years	<a href="#">[1]</a> <a href="#">[5]</a>
Storage (in DMSO)	-80°C for 6 months, 4°C for 2 weeks	<a href="#">[5]</a>
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	<a href="#">[1]</a>

## Experimental Protocols: Spill Clean-up

In the event of a **Neolancerin** spill, follow these steps to ensure safe containment and clean-up:

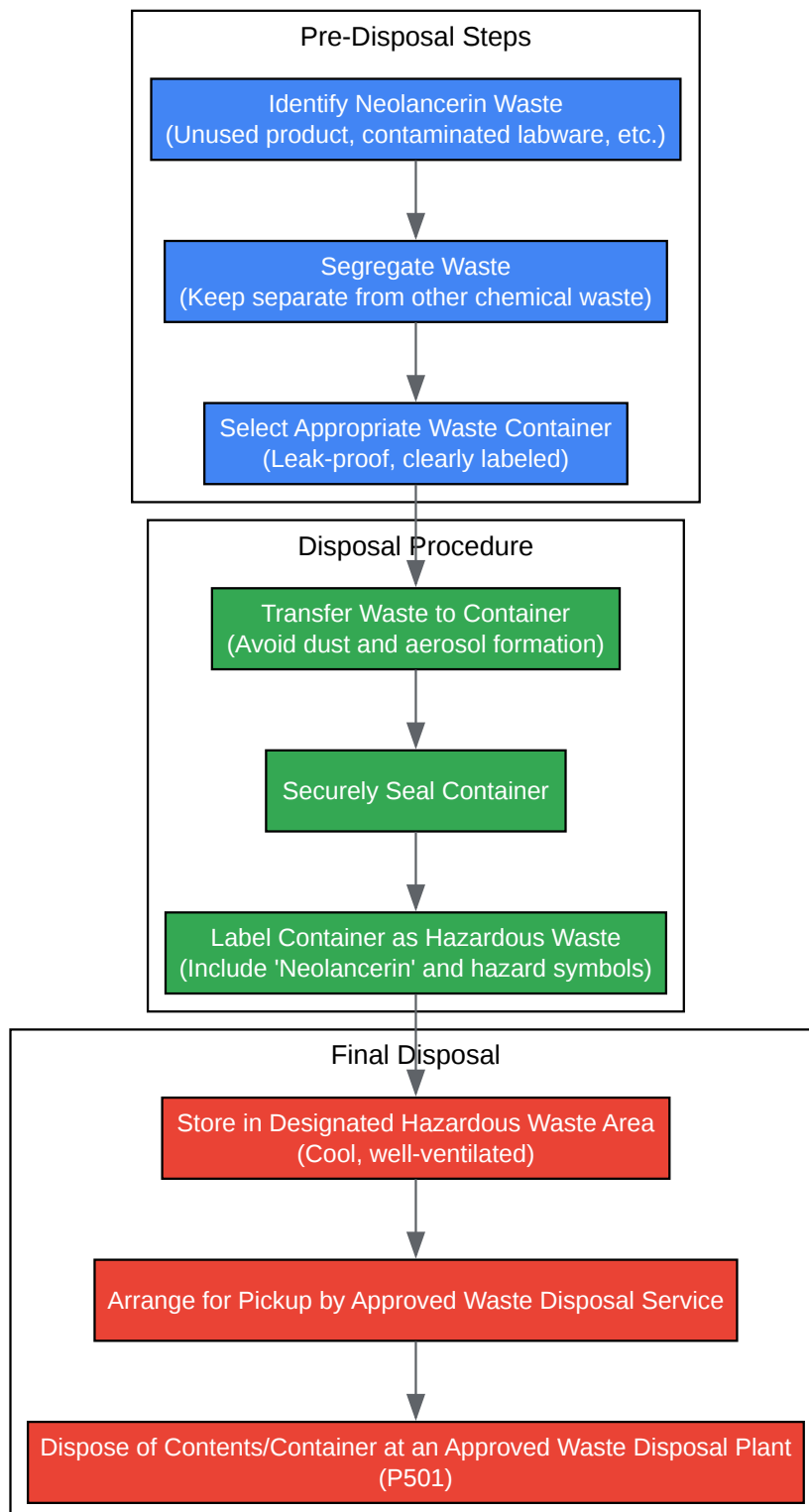
- **Evacuate and Ventilate:** Immediately evacuate personnel from the affected area and ensure adequate ventilation.[\[1\]](#)
- **Personal Protective Equipment (PPE):** Don full personal protective equipment, including safety goggles with side-shields, protective gloves, impervious clothing, and a suitable respirator.[\[1\]](#)
- **Containment:** Prevent further leakage or spillage. Keep the product away from drains and water courses.[\[1\]](#)
- **Absorption:** For solutions, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders.[\[1\]](#) For solid spills, carefully collect the material, avoiding dust formation.

- Collection and Disposal: Collect the absorbed material and spilled solid into a designated, approved waste container. Dispose of the container as hazardous waste.[1]

## Neolancerin Disposal Workflow

The following diagram outlines the procedural steps for the proper disposal of **Neolancerin** waste.

## Neolancerin Disposal Workflow

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## References

- 1. Neolancerin|117221-65-5|MSDS [dcchemicals.com]
- 2. Neolancerin | C<sub>19</sub>H<sub>18</sub>O<sub>10</sub> | CID 92029590 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Neolancerin | CAS: 117221-65-5 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 4. calpaclab.com [calpaclab.com]
- 5. Neolancerin Datasheet DC Chemicals [dcchemicals.com]
- 6. Neolancerin | TargetMol [targetmol.com]
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